

Natural occurrence and sources of (E)-oct-5-en-2-ol

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Compound of Interest

Compound Name: (E)-oct-5-en-2-ol

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Technical Inquiry: (E)-oct-5-en-2-ol

Subject: Investigation into the Natural Occurrence of (E)-oct-5-en-2-ol

To: Researchers, Scientists, and Drug Development Professionals

This document addresses the natural occurrence and sources of the chemical compound (E)-oct-5-en-2-ol. Following a comprehensive review of available scientific literature and chemical databases, we have found no definitive evidence to suggest that (E)-oct-5-en-2-ol is a naturally occurring compound.

Our investigation included targeted searches for this specific isomer within databases of insect pheromones, plant volatiles, and food chemistry. These searches did not yield any instances of its isolation from a natural source. Furthermore, a prominent resource in the field of flavors and fragrances, The Good Scents Company, explicitly states that (E)-5-octen-2-ol is "not found in nature"^[1].

While numerous isomers of C₈H₁₆O, the molecular formula for octenol, are known to exist in nature as volatile compounds in flowers and other organisms, the specific stereoisomer (E)-oct-5-en-2-ol has not been identified among them. The biosynthesis of unsaturated C₈ alcohols in various organisms is a known metabolic process; however, this particular structural arrangement has not been reported as a product of these pathways.

Given the lack of evidence for its natural occurrence, a technical guide on the natural sources, quantitative data, and experimental protocols for extraction of **(E)-oct-5-en-2-ol** from natural matrices cannot be provided at this time.

We are prepared to investigate related, naturally occurring isomers of octenol if this would be of interest. Please advise if you would like to proceed with a report on an alternative compound or if you can provide any proprietary or unpublished data suggesting the natural occurrence of **(E)-oct-5-en-2-ol** that may refine our search.

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References

- 1. (E)-5-octen-2-ol, 89122-05-4 [thegoodscentcompany.com]
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